

Personal protective equipment for handling 1-Bromo-1,2-dichloroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-1,2-dichloroethane

Cat. No.: B14446488

[Get Quote](#)

Essential Safety and Handling Guide for 1-Bromo-1,2-dichloroethane

Disclaimer: Specific safety data for **1-Bromo-1,2-dichloroethane** (CAS No. 73506-91-9) is not readily available. The following information is based on the closely related and more common isomer, 1-Bromo-2-chloroethane (CAS No. 107-04-0), and other similar halogenated hydrocarbons. This guidance should be used as a preliminary resource. Researchers, scientists, and drug development professionals must consult the specific Safety Data Sheet (SDS) provided by the supplier for complete and accurate safety information before handling this chemical.

Immediate Safety and Operational Overview

1-Bromo-1,2-dichloroethane is a halogenated hydrocarbon that should be handled with extreme caution in a laboratory setting. Based on data for similar compounds, it is likely to be harmful if swallowed, in contact with skin, or inhaled, and may cause skin, eye, and respiratory irritation.^{[1][2]} Some related compounds are also suspected of causing cancer.^[1] Therefore, strict adherence to safety protocols is essential to minimize exposure and ensure a safe working environment.

All handling of **1-Bromo-1,2-dichloroethane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[3][4]} Emergency equipment, including an eyewash station and a safety shower, must be readily accessible.^{[1][4]}

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **1-Bromo-1,2-dichloroethane**, based on guidelines for similar chemicals.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may also be required for splash hazards.	To protect against splashes and vapors that can cause serious eye irritation. [1] [3]
Skin and Body Protection	A flame-retardant lab coat, fully buttoned, with full-length pants and closed-toe shoes. Chemical-resistant apron and sleeves are also recommended.	To prevent skin contact, which can cause irritation and potential absorption of the chemical. [3] [4]
Hand Protection	Chemical-impermeable gloves. Nitrile gloves are often recommended for similar chemicals, but glove compatibility should be confirmed with the manufacturer. [4]	To protect hands from direct contact. Gloves must be inspected before use and changed immediately if contaminated. [3]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used if there is a risk of inhalation or if exposure limits are exceeded. [1]	To prevent inhalation of vapors, which can be harmful and cause respiratory irritation. [2]

Experimental Protocols: Handling and Disposal

Handling Procedures:

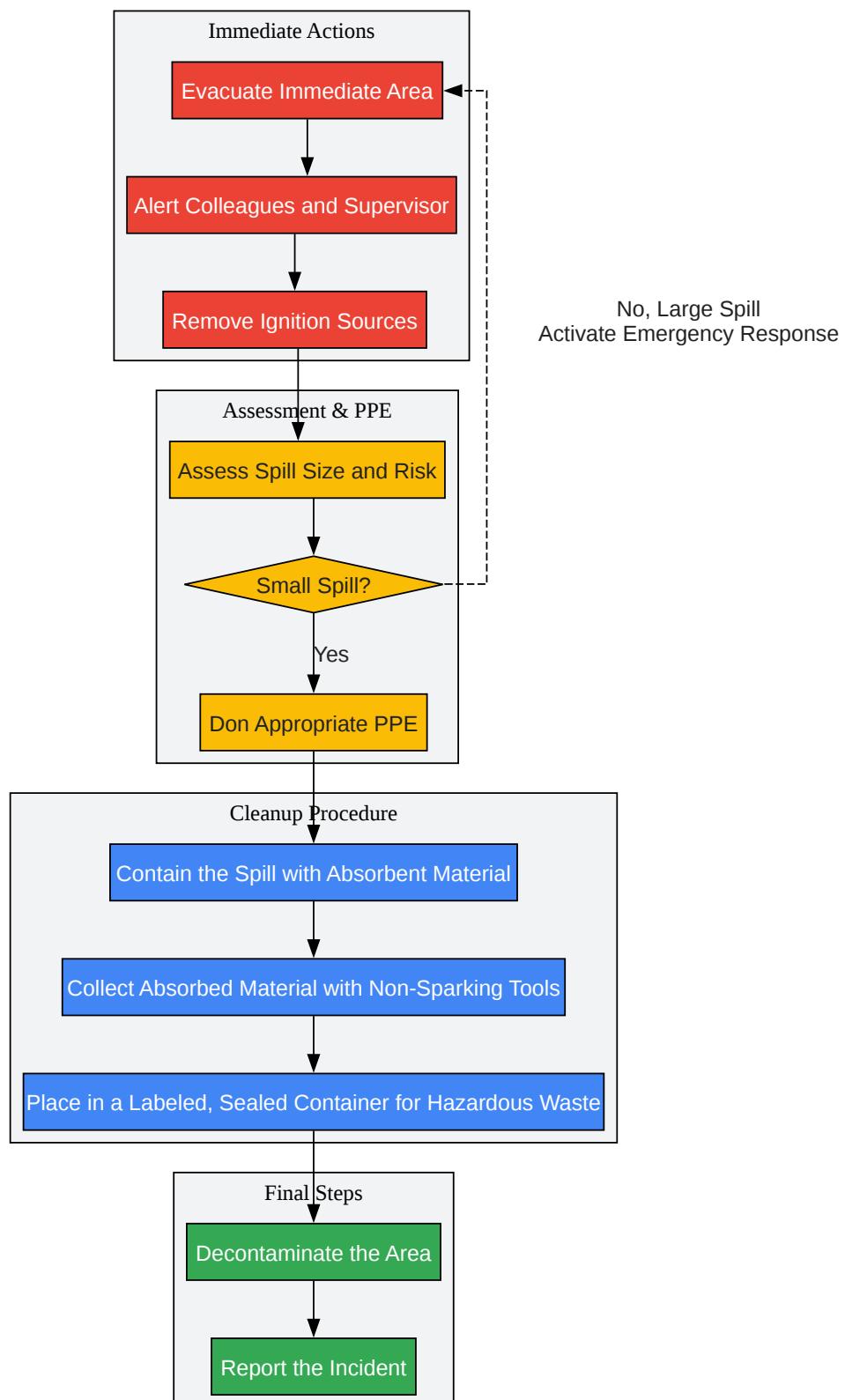
- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work should be performed in a designated area within a chemical fume hood.[3][4]
- Dispensing: Use non-sparking tools and explosion-proof equipment.[3] Avoid creating aerosols or dust.[5]
- Storage: Store the chemical in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong bases and metals.[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[3]

Disposal Plan: **1-Bromo-1,2-dichloroethane** and any contaminated materials should be disposed of as hazardous waste.

- Collection: Collect waste in a suitable, labeled, and closed container.[3]
- Disposal: Dispose of the waste through a licensed chemical destruction facility.[3] Do not discharge into drains or the environment.[3] Adhere to all local, state, and federal regulations for hazardous waste disposal.

Emergency Response Plan: Chemical Spill

In the event of a spill, follow these procedural steps to ensure safety and proper cleanup.

[Click to download full resolution via product page](#)

Caption: Workflow for responding to a chemical spill of **1-Bromo-1,2-dichloroethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. wcu.edu [wcu.edu]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-1,2-dichloroethane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14446488#personal-protective-equipment-for-handling-1-bromo-1-2-dichloroethane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com